4-(dimethylamino)cyclohexanone oxime vs 4,4-dimethylcyclohexanone oxime

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Compound of Interest

Compound Name:	*4-Dimethylaminocyclohexanone oxime*
CAS No.:	*203985-55-1*
Cat. No.:	*B8769211*

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Comparative Technical Guide: 4-(Dimethylamino)cyclohexanone Oxime vs. 4,4-Dimethylcyclohexanone Oxime

Executive Summary

This technical guide provides a rigorous comparative analysis of two C4-substituted cyclohexanone oximes: 4-(dimethylamino)cyclohexanone oxime (Compound A) and 4,4-dimethylcyclohexanone oxime (Compound B). While both serve as critical intermediates in the synthesis of azepane-based scaffolds (lactams) via the Beckmann rearrangement, they exhibit distinct physicochemical behaviors driven by their substituents.

- Compound A introduces a basic, polar, and potentially zwitterionic character, necessitating careful pH control during synthesis and rearrangement. It is a precursor to pharmacologically active arylcyclohexylamines.
- Compound B represents a classic lipophilic gem-dimethyl scaffold, often utilized to study the Thorpe-Ingold effect on ring expansion and polymer stability.

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This document details their synthesis, stereochemical considerations, and rearrangement protocols, designed for researchers in medicinal chemistry and polymer science.

Part 1: Structural & Stereochemical Analysis

The reactivity of these oximes is governed by the stereoelectronic nature of the C4 substituent and the geometric isomerism of the oxime moiety.

Conformational Analysis

- 4-(Dimethylamino)cyclohexanone Oxime: The dimethylamino group at C4 prefers an equatorial orientation to minimize 1,3-diaxial interactions. However, the oxime group at C1 imposes sp^2 hybridization, flattening the ring slightly compared to a perfect chair. The molecule exists as cis and trans isomers regarding the relationship between the C4-amine and the C1-OH group.

- 4,4-Dimethylcyclohexanone Oxime: The gem-dimethyl group at C4 creates a "locking" effect. One methyl group is inevitably axial, introducing consistent steric strain (1,3-diaxial interactions with C2/C6 protons). This strain often accelerates ring-opening or expansion reactions (Thorpe-Ingold effect).

Oxime Geometry (E/Z Isomerism)

The Beckmann rearrangement is stereospecific: the group anti-periplanar to the hydroxyl leaving group migrates.[1]

- Compound B (Symmetric): Since the ketone is symmetric (plane of symmetry through C1 and C4), the E and Z forms are degenerate regarding the migration outcome. Migration of either C2 or C6 yields the same lactam: 5,5-dimethylazepan-2-one.

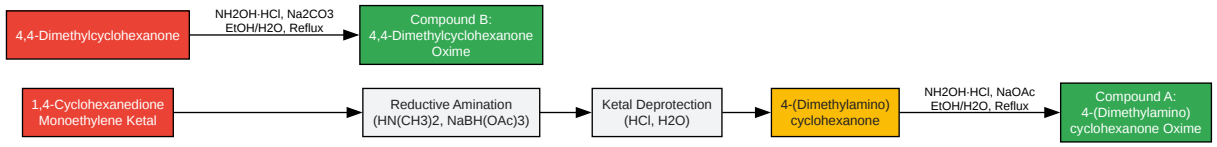
- Compound A (Asymmetric): The C4-amino group renders the ketone asymmetric. E and Z isomers are distinct. However, due to the distance of C4 from the reaction center (C1), the electronic differentiation between migrating C2 and C6 is minimal unless the ring conformation is rigidly locked. In practice, a mixture of isomeric lactams may form if the reaction is not thermodynamically controlled.

Part 2: Synthesis Protocols

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Comparative Synthesis Workflow

The synthesis of the amino-oxime (A) requires a multi-step approach to install the amine, whereas the dimethyl-oxime (B) is accessible via direct condensation.



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Figure 1: Synthesis pathways for Compounds A and B. Compound A requires a protected precursor to prevent polymerization.

Detailed Experimental Protocols

Protocol A: Synthesis of 4-(Dimethylamino)cyclohexanone Oxime

- Precursor Synthesis: 1,4-Cyclohexanedione monoethylene ketal is reductively aminated with dimethylamine (2.0 eq) and sodium triacetoxyborohydride (1.5 eq) in DCE. The resulting amine-ketal is hydrolyzed using 2N HCl at 60°C to yield 4-(dimethylamino)cyclohexanone.
- Oximation Step:
  - Dissolve 4-(dimethylamino)cyclohexanone (10 mmol) in Ethanol (20 mL).
  - Add Hydroxylamine hydrochloride (15 mmol) and Sodium Acetate (20 mmol) dissolved in minimal water.
  - Critical Control: Maintain pH ~5-6. The basic amine moiety can buffer the solution; ensure the solution remains slightly acidic to activate the ketone but not so acidic that the amine forms a non-nucleophilic salt.
  - Reflux for 2 hours. Monitor by TLC (Note: The amine stains with Dragendorff's reagent).

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- Workup: Basify to pH 10 with NaOH to ensure the product is in the free base form. Extract with DCM (3x).[2] Dry over Na2SO4 and concentrate.

Protocol B: Synthesis of 4,4-Dimethylcyclohexanone Oxime

- Reagents: 4,4-Dimethylcyclohexanone (10 mmol), NH2OH·HCl (12 mmol), Na2CO3 (6 mmol).
- Procedure:
  - Combine ketone and hydroxylamine salt in EtOH/H2O (1:1).
  - Add Na2CO3 slowly to neutralize released HCl.
  - Reflux for 1 hour. The product often precipitates upon cooling or dilution with water.
  - Purification: Recrystallization from aqueous ethanol yields white needles (mp 119-121°C).

Part 3: Reactivity Profile – The Beckmann Rearrangement

The transformation of these oximes into lactams (azepan-2-ones) is the primary application. The mechanism involves the migration of the carbon anti-periplanar to the leaving group.[1][3][4]

Mechanistic Pathway

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Figure 2: General Beckmann Rearrangement Mechanism. For Compound A, the C4-amine will be protonated, creating a dicationic transition state potential.

Comparative Reactivity Data

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Feature	4-(Dimethylamino)cyclohexanone Oxime (A)	4,4-Dimethylcyclohexanone Oxime (B)
Acid Requirement	High (Amine acts as a proton sink)	Standard (Catalytic to stoichiometric)
Rearrangement Rate	Slower (Inductive withdrawal by -NH(Me)2+ at C4)	Faster (Gem-dimethyl effect promotes cyclization/migration)
Major Product	4-(dimethylamino)azepan-2-one	5,5-dimethylazepan-2-one
Solubility	Water/Acid soluble (Salt form)	Organic soluble (Lipophilic)
Thermal Stability	Lower (Risk of elimination/Hofmann degradation)	High

Rearrangement Protocol (Polyphosphoric Acid Method)

For Compound A (Amino-Oxime):

- Preparation: Cool Polyphosphoric Acid (PPA, 10g) to 60°C.
- Addition: Add Compound A (1.0 g) in small portions. Caution: Exothermic. The amine will neutralize some acid immediately.
- Reaction: Heat to 120°C for 30-45 minutes. The high temperature is necessary to overcome the electron-withdrawing effect of the protonated amine.
- Quench: Pour onto crushed ice. The solution will be acidic.[5]
- Isolation: Neutralize carefully with 50% NaOH (keep T < 20°C) until pH > 10. Extract the lactam with Chloroform/Isopropanol (3:1).

For Compound B (Dimethyl-Oxime):

- Catalyst: Thionyl chloride (SOCl2) in Dichloromethane (mild conditions) or PPA (classical).

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- Procedure (SOCl2 method): Dissolve oxime in DCM at 0°C. Add SOCl2 (1.1 eq). Stir 1h at RT.
- Hydrolysis: Quench with saturated NaHCO3.
- Result: Quantitative conversion to 5,5-dimethylazepan-2-one.

Part 4: Applications & Utility

Pharmaceutical Relevance

- Compound A: The resulting lactam, 4-(dimethylamino)azepan-2-one, is a scaffold for novel opioid analgesics. The 4-dimethylamino-cyclohexyl moiety mimics the pharmacophore found in Tramadol and related arylcyclohexylamines. Reducing the lactam yields the corresponding azepane (seven-membered amine), a privileged structure in CNS drug discovery.
- Compound B: Used primarily as a model substrate in polymer chemistry to synthesize sterically hindered Polyamide-6 (Nylon-6) derivatives. The gem-dimethyl group increases the glass transition temperature (Tg) of the resulting polymer.

Troubleshooting

- Problem: Low yield for Compound A rearrangement.
  - Cause: Hofmann elimination of the dimethylamino group at high temperatures in strong acid.
  - Solution: Use Cyanuric Chloride in DMF at room temperature (mild Beckmann conditions) to avoid thermal elimination.

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